

# Heptyl Crotonate Solubility in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Heptyl crotonate*

Cat. No.: *B093458*

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This technical guide provides an in-depth overview of the solubility characteristics of **heptyl crotonate**, a key chemical intermediate in various manufacturing processes. This document is intended for professionals in research and development, particularly those in the pharmaceutical and chemical industries, who require a thorough understanding of **heptyl crotonate**'s behavior in different solvent environments.

## Core Topic: Heptyl Crotonate Solubility

**Heptyl crotonate** ( $C_{11}H_{20}O_2$ ) is an ester known for its applications in the fragrance and flavor industries, as well as a potential building block in organic synthesis. Its solubility is a critical parameter for its use in reaction chemistry, purification processes, and formulation development.

Physical Properties of **Heptyl Crotonate**:

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>
Molecular Weight	184.28 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	229.00 to 231.00 °C @ 760.00 mm Hg[1]
Vapor Pressure	0.049000 mmHg @ 25.00 °C (estimated)[1]
Flash Point	222.00 °F TCC (105.56 °C)[1]
logP (o/w)	4.354 (estimated)[1]

## Quantitative Solubility Data

Currently, specific quantitative data on the solubility of **heptyl crotonate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, qualitative assessments indicate that **heptyl crotonate** is generally soluble in alcohols and insoluble in water.[1][2] One source provides an estimated water solubility of 16.97 mg/L at 25 °C.[1][2]

Due to the lack of specific numerical data, the following table provides a qualitative summary of expected solubility based on the principle of "like dissolves like" and the known properties of similar esters. Researchers are strongly encouraged to determine quantitative solubility for their specific applications using the experimental protocols outlined in the subsequent section.

Qualitative Solubility of **Heptyl Crotonate** in Common Organic Solvents:

Solvent	Polarity	Expected Solubility
Hexane	Non-polar	High
Toluene	Non-polar	High
Diethyl Ether	Non-polar	High
Chloroform	Non-polar	High
Dichloromethane	Polar aprotic	Moderate to High
Ethyl Acetate	Polar aprotic	Moderate to High
Acetone	Polar aprotic	Moderate
Ethanol	Polar protic	Soluble
Methanol	Polar protic	Soluble
Dimethyl Sulfoxide (DMSO)	Polar aprotic	Moderate to Low
Water	Polar protic	Insoluble (16.97 mg/L @ 25°C est.) <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of **heptyl crotonate** solubility in an organic solvent. This method is a standard approach that can be adapted for various solvent and temperature conditions.

Objective: To determine the solubility of **heptyl crotonate** in a specific organic solvent at a given temperature.

Materials:

- **Heptyl crotonate** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath

- Analytical balance (accurate to  $\pm 0.1$  mg)
- Glass vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Pipettes and volumetric flasks
- Evaporating dish or pre-weighed beaker
- Oven or vacuum oven

Procedure:

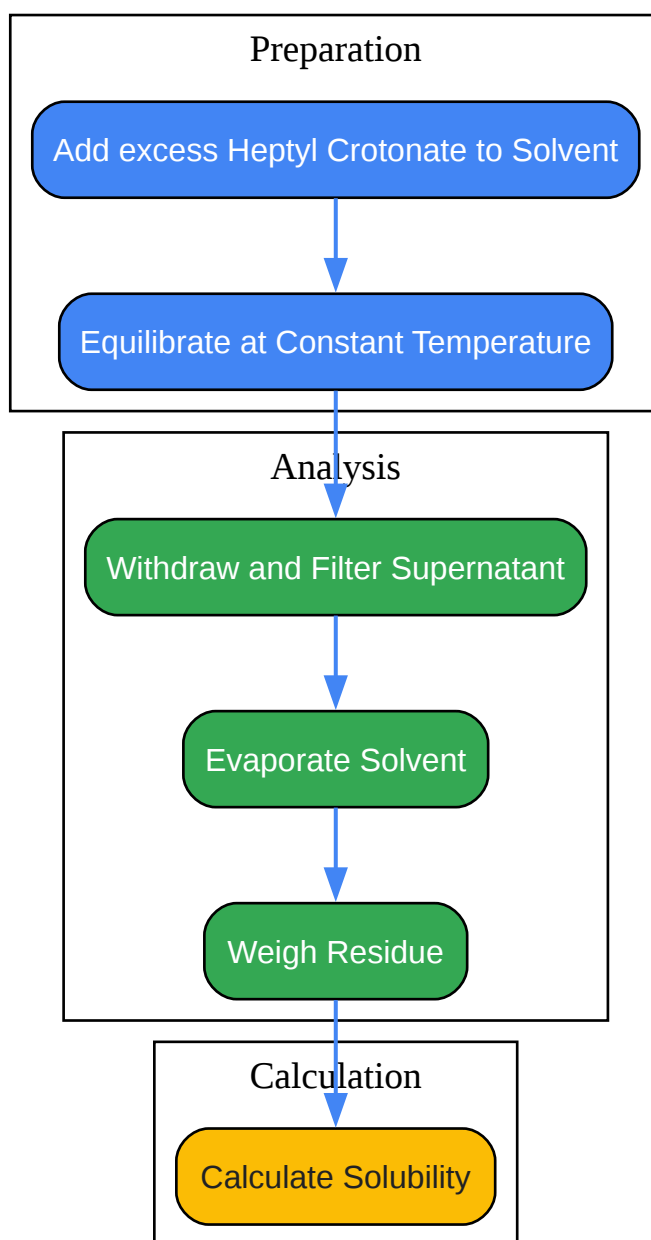
- Preparation of Saturated Solution:
  - Add an excess amount of **heptyl crotonate** to a known volume of the selected organic solvent in a glass vial. The presence of undissolved solute is essential to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
  - Allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid crystallization.
  - Immediately filter the solution using a syringe filter that is also at the experimental temperature to remove any suspended particles.

- Gravimetric Analysis:
  - Accurately weigh a clean, dry evaporating dish or beaker.
  - Transfer a precise volume of the clear, filtered solution into the pre-weighed container.
  - Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For less volatile solvents, a vacuum oven at a controlled temperature below the boiling point of the solute can be used.
  - Once the solvent is completely removed, place the container with the **heptyl crotonate** residue in a desiccator to cool to room temperature.
  - Weigh the container with the residue.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **heptyl crotonate** by subtracting the initial weight of the empty container from the final weight of the container with the residue.
  - The solubility can be expressed in various units, such as grams per 100 mL of solvent or moles per liter (molarity).

$$\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of solution withdrawn (mL)}) * 100$$

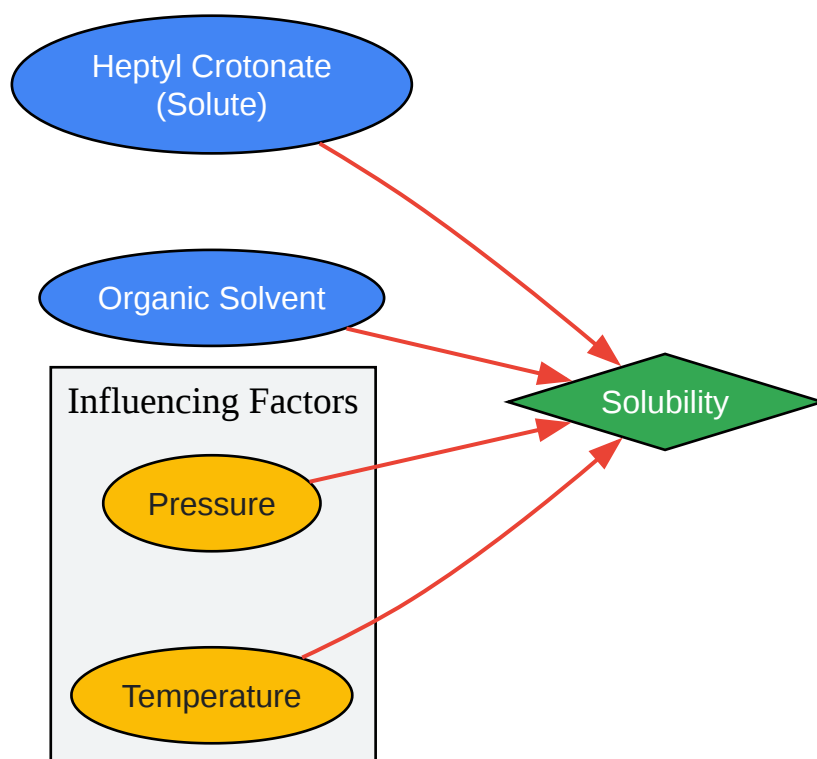
## Visualizing Experimental and Logical Workflows

To aid in the conceptualization of the processes involved in assessing **heptyl crotonate** solubility, the following diagrams are provided.



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Caption: Experimental workflow for determining **heptyl crotonate** solubility.



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Caption: Factors influencing the solubility of **heptyl crotonate**.

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## References

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